

DPNI-GABA: A Technical Guide for Advanced Neuroscience Research

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Compound of Interest		
Compound Name:	DPNI-GABA	
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **DPNI-GABA**, a nitroindoline-based caged compound for the rapid and localized photorelease of the neurotransmitter y-aminobutyric acid (GABA). **DPNI-GABA** has emerged as a critical tool in neuroscience research, enabling precise investigation of GABAergic circuits, receptor dynamics, and neuronal inhibition. This document details its photochemical properties, experimental protocols, and key applications, offering a valuable resource for researchers designing and executing sophisticated experiments.

Core Properties and Advantages of DPNI-GABA

DPNI-GABA has been specifically designed to overcome some of the limitations of earlier caged GABA compounds. A key advantage is its reduced affinity for GABAA receptors, minimizing pharmacological interference before uncaging.[1][2][3] This allows for the use of higher concentrations necessary for efficient photolysis without significantly altering the physiological state of the neurons under investigation.

Photochemical and Pharmacological Data

The following tables summarize the key quantitative data for **DPNI-GABA**, facilitating comparison with other caged compounds.



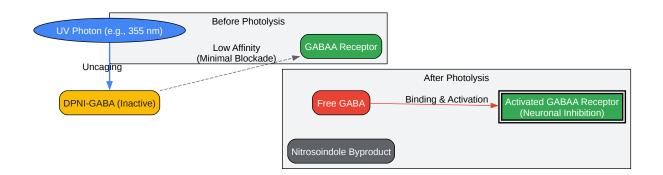
Property	Value	References
Chemical Name	1-(4-Aminobutanoyl)-4-[1,3-bis(dihydroxyphosphoryloxy)propan-2-yloxy]-7-nitroindoline	
Molecular Formula	C15H23N3O12P2	[3][4]
Molecular Weight	499.3 g/mol	[3][4]
Quantum Yield (Φ)	0.085	[3][4][5]
Absorption Maximum (λmax)	~355 nm	[1]
Extinction Coefficient (ε) at 355 nm	4,229 M ⁻¹ cm ⁻¹	[1]
Solubility	Highly water-soluble	[3][4][5]

Pharmacological Parameter	Value	References
IC50 for GABAa Receptors	~0.5 mM	[1][2][3]
Uncaging Spatial Resolution (Lateral)	~2 μm	[1][2][3][5]
Uncaging Spatial Resolution (Axial/Focal)	~7.5 μm	[1][2][3][5]

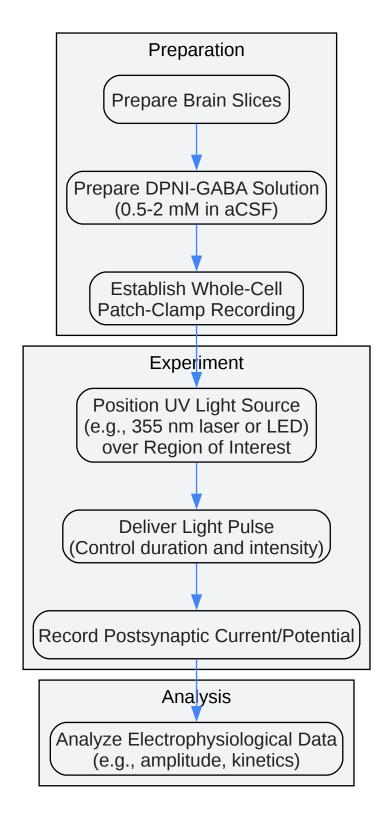
Principles of DPNI-GABA Uncaging

DPNI-GABA encapsulates GABA within a photolabile "cage" structure. Upon absorption of a photon, typically from a UV light source, the cage undergoes a rapid chemical reaction, releasing the active GABA molecule in a spatially and temporally precise manner. This "uncaging" process allows researchers to mimic synaptic transmission and probe the function of GABAergic systems with high fidelity.

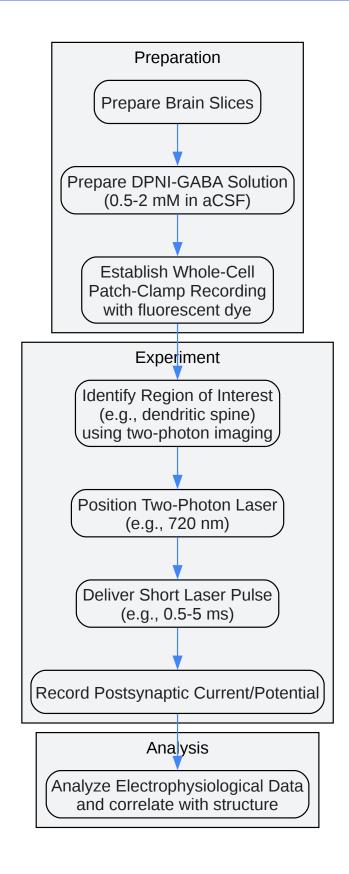












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